

Unraveling the Role of 2-Pyrimidinepropanoic Acid: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 2-Pyrimidinepropanoic acid

Cat. No.: B030045

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

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Abstract

2-Pyrimidinepropanoic acid (CAS No: 439108-20-0) is recognized within the scientific community primarily as a synthetic intermediate with applications in pharmaceutical synthesis. [1][2][3][4] Despite its role as a building block for potentially bioactive molecules, a specific biological mechanism of action for **2-pyrimidinepropanoic acid** itself is not documented in publicly available scientific literature. This technical guide provides a comprehensive overview of the known properties of **2-pyrimidinepropanoic acid**, its established role in chemical synthesis, and, for illustrative purposes, explores the hypothesized mechanism of action of related pyrimidine derivatives in the non-biological context of corrosion inhibition. This serves to highlight the types of analyses that could be applied to understand the interactions of pyrimidine-based compounds.

Chemical and Physical Properties of 2-Pyrimidinepropanoic Acid

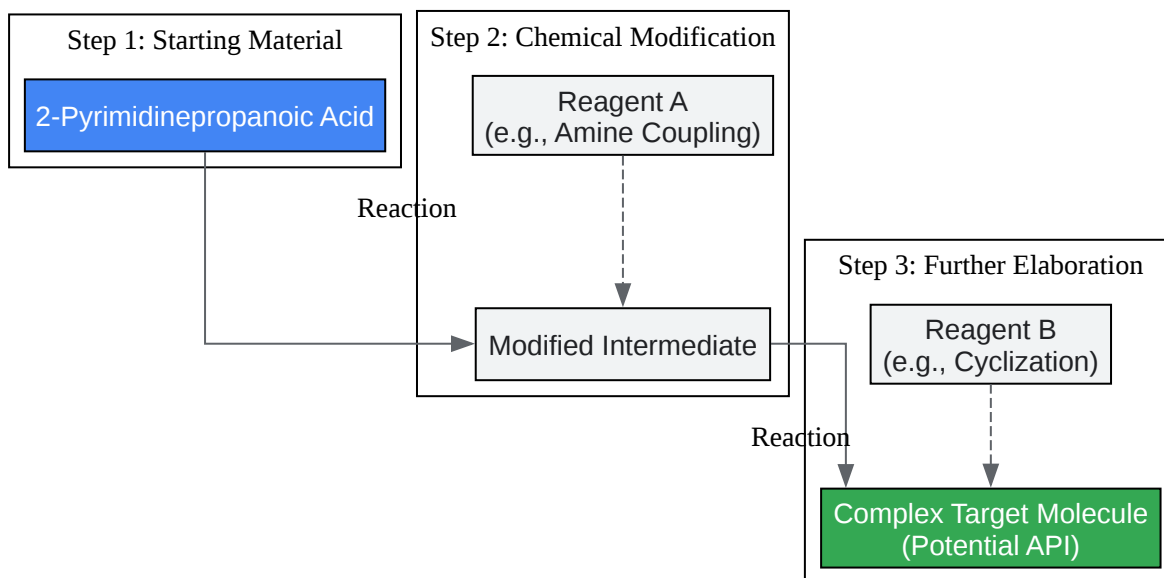
Quantitative data for **2-pyrimidinepropanoic acid** have been compiled from various chemical data sources. These properties are essential for its application in synthetic chemistry, influencing reaction conditions and purification methods.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₈ N ₂ O ₂	[1][2]
Molecular Weight	152.15 g/mol	[1][2]
CAS Number	439108-20-0	[2]
Appearance	Crystalline solid	[1][2]
Purity	≥95%	[1][2]
UV/Vis. λ _{max}	248 nm	[1][2]
Solubility in DMSO	Approx. 20 mg/mL	[1]
Solubility in PBS (pH 7.2)	Approx. 0.25 mg/mL	[1][2]
Storage Temperature	-20°C	[1][2]
Stability	≥4 years (at -20°C)	[1]

Established Role as a Synthetic Intermediate

The primary documented role of **2-pyrimidinepropanoic acid** is as a precursor or building block in the synthesis of more complex molecules for the pharmaceutical industry.[1][2][3][4] Its chemical structure, featuring both a pyrimidine ring and a propanoic acid side chain, offers multiple reactive sites for chemical modification and elaboration. This makes it a versatile starting material for constructing novel molecular scaffolds.

The following diagram illustrates a generalized workflow where **2-pyrimidinepropanoic acid** serves as a foundational element in a multi-step synthesis process.



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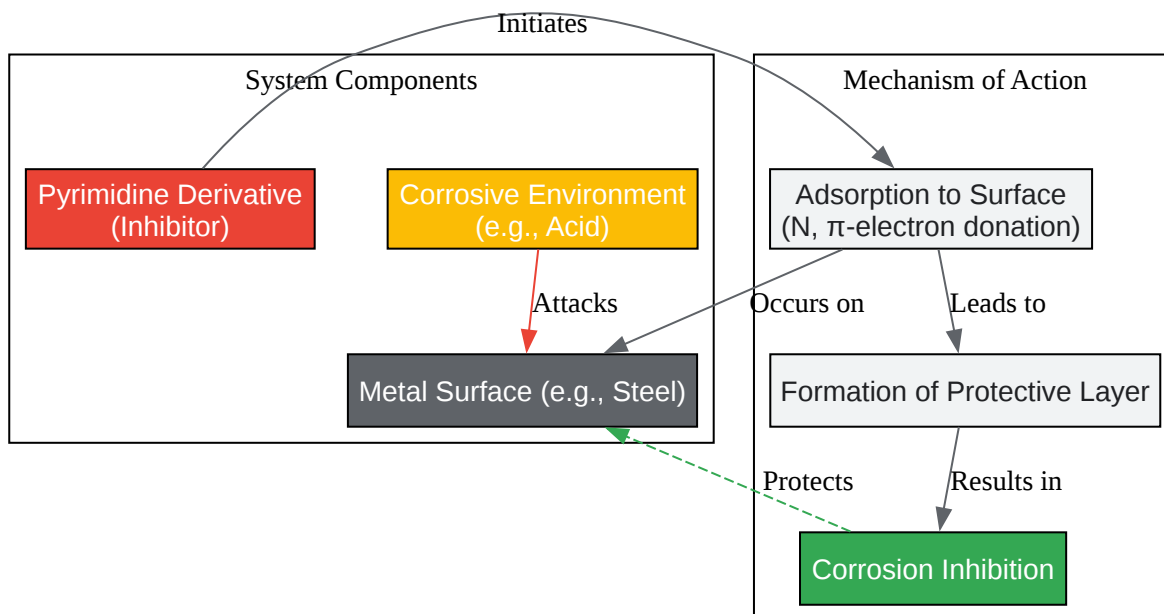
A generalized synthetic workflow using **2-Pyrimidinepropanoic acid**.

Hypothesized Mechanism of Action of Pyrimidine Derivatives in a Non-Biological Context: Corrosion Inhibition

While a biological mechanism of action for **2-pyrimidinepropanoic acid** is unknown, studies on related pyrimidine derivatives in materials science offer insights into how these structures can interact with surfaces. Several research papers describe the use of pyrimidine compounds as corrosion inhibitors for metals.

The proposed mechanism involves the adsorption of the pyrimidine molecules onto the metal surface, forming a protective layer that isolates the metal from the corrosive environment. This adsorption is thought to be driven by the interaction between the lone pair electrons of nitrogen atoms and the π -electrons of the pyrimidine ring with the vacant d-orbitals of the metal atoms.

The following diagram illustrates this proposed mechanism.



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